

Technical Support Center: D-Glucitol-3-13C

Solubility & Handling Guide

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Compound of Interest

Compound Name: *D-Glucitol-3-13C*

Cat. No.: *B1161188*

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Executive Summary: The Solubility Paradox

The Core Issue: Users frequently report "insolubility" with **D-Glucitol-3-13C**.^[1] Scientifically, this is a paradox. D-Glucitol is one of the most water-soluble organic compounds known (

at

).^[1]

The Reality: The issue is rarely thermodynamic insolubility. Instead, it is almost exclusively a kinetic hydration failure caused by the compound's extreme hygroscopicity and viscosity. When **D-Glucitol-3-13C** powder hits water, it avidly absorbs moisture, forming a sticky, gel-like outer shell that seals the dry powder inside (a phenomenon known as "fish-eye" formation).^[1] This prevents bulk solvent from reaching the core, creating persistent clumps that mimic insoluble precipitates.

This guide provides the protocols to overcome these physical barriers, ensuring you do not waste expensive isotopically labeled material.

Physicochemical Profile & Solubility Data

Property	Value	Notes
Compound	D-Glucitol-3-13C	Also known as Sorbitol-3-13C
Solubility ()		Extremely soluble
Solubility ()		Increases with temperature
Hygroscopicity	Very High	Rapidly absorbs atmospheric moisture
Viscosity (Sat. Soln)	[1][2][3][4][5][6]	Syrup-like consistency at high conc.[1]
Crystal Forms	Polymorphic ()	-form is most stable; others are metastable

Troubleshooting Guide: Q&A Format

Category 1: Dissolution Failures (Clumping & "Insolubility")[1]

Q: I added the **D-Glucitol-3-13C** powder to water, and it formed a white, sticky clump at the bottom. It won't dissolve even with vortexing.[1] Is the batch defective? A: The batch is likely fine. You are experiencing "Solvent Blocking".

- Mechanism: The powder's surface hydrated too quickly, forming a viscous gel layer. This layer is semi-permeable to water but highly viscous, preventing the rapid diffusion necessary to dissolve the dry core.
- Solution:
 - Heat: Warm the solution to . D-Glucitol is heat stable.[1][4] Thermal energy lowers the viscosity of the gel layer, allowing water to penetrate.

- Sonication: Use an ultrasonic bath for 10–15 minutes. The cavitation waves disrupt the gel shell more effectively than vortexing.
- Prevention: Never dump the powder into static water. Create a vortex in the solvent first, then slowly dust the powder into the moving vortex (see Protocol A below).

Q: The solution looks cloudy/hazy. Is this precipitation? A: This is likely micro-bubble entrapment or polymorphic transition, not precipitation.[1][5]

- Diagnosis: Let the solution stand for 30 minutes. If the cloudiness rises to the top, it is air (due to the high viscosity trapping bubbles). If it settles, it may be a metastable crystal form. [1][5]
- Fix: Degas the solution under vacuum or mild sonication. If it is crystalline, heat to to reset the polymorphic memory to the dissolved state.

Category 2: Handling & Viscosity

Q: I cannot filter-sterilize my 2 M stock solution; the filter keeps clogging. A: At 2 M, D-Glucitol solution is a viscous syrup.[1] Standard

filters require excessive pressure, which can rupture the membrane.[1][5]

- Protocol:
 - Dilution: If possible, filter at a lower concentration () and concentrate later (though difficult without evaporation).
 - Heat-Filtration: Warm the solution and the syringe/filter assembly to before filtering. Viscosity drops significantly with temperature.[1]
 - Membrane Choice: Use PES (Polyethersulfone) membranes, which generally have higher flow rates for viscous solutions compared to PVDF or Nylon.[1]

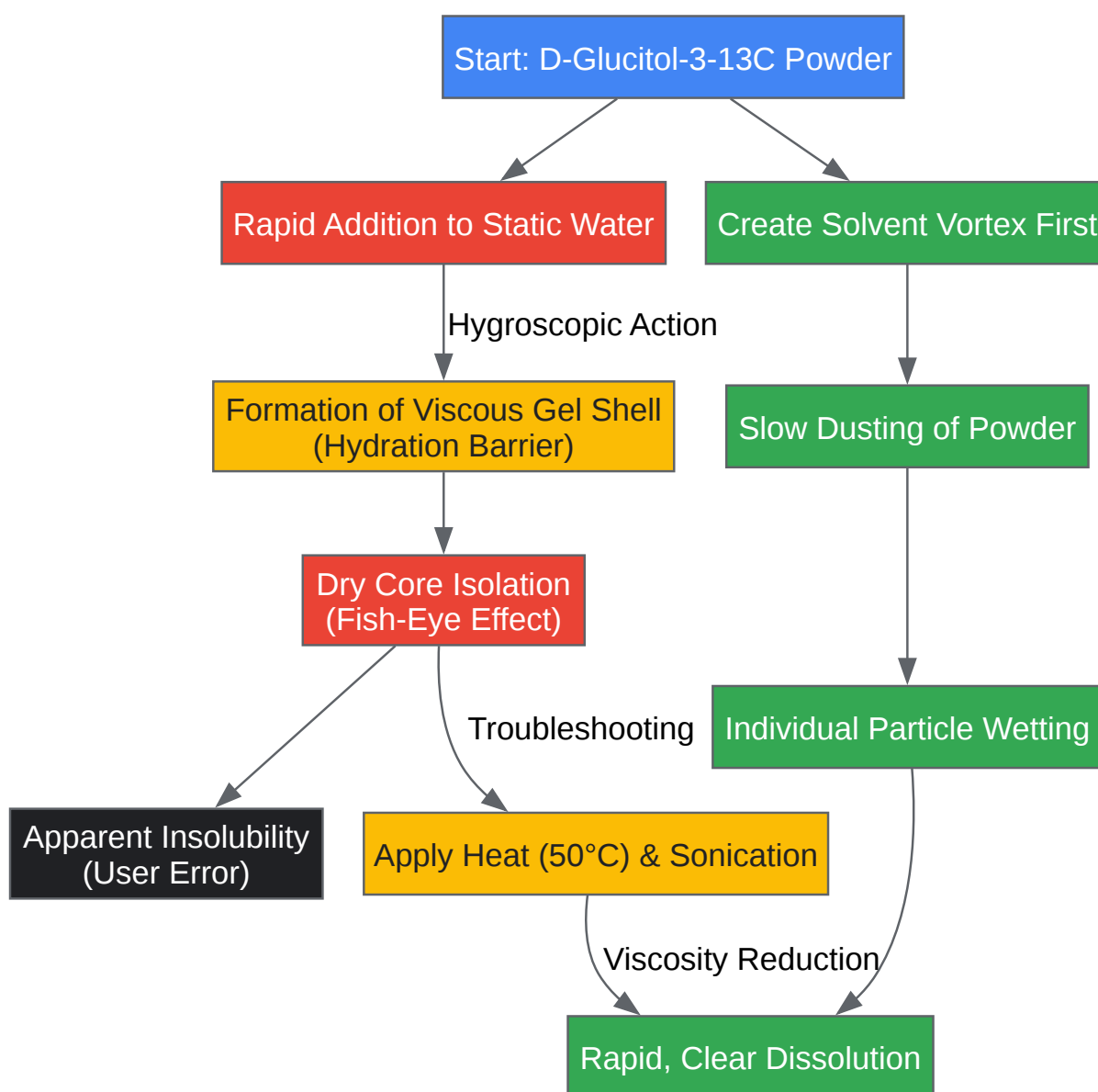
Q: The powder turned into a brick in the vial before I even used it. A: **D-Glucitol-3-13C** is highly hygroscopic.[1] If the vial was stored in a fridge/freezer and opened before reaching room

temperature, condensation formed on the powder, causing it to cake (sintering).[5]

- Recovery: The chemical integrity is likely intact. Dissolve the entire "brick" directly in the vial by adding your solvent of choice and warming it. Determine the final concentration by measuring the total volume after dissolution.

Visualizing the Solubility Logic

The following diagram illustrates the "Solvent Blocking" phenomenon and the correct workflow to avoid it.



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Caption: Figure 1: Mechanism of "False Insolubility" caused by rapid hydration shells, and the kinetic pathway to successful dissolution.[1]

Advanced Protocol: Preparation of High-Concentration Stock (1 M)

Purpose: To prepare a stable, sterile stock solution of **D-Glucitol-3-13C** for Metabolic Flux Analysis (MFA) without loss of material.

Reagents:

- **D-Glucitol-3-13C** (Solid)[1]
- Milli-Q Water (18.2 MΩ)[1]
- 0.22 μm PES Syringe Filter[1]

Methodology:

- Gravimetric Calculation:
 - Do not rely on volumetric flasks for high-viscosity solutions initially.[1]
 - Target Concentration:
(
for labeled compound).[1]
 - Weigh the exact mass of **D-Glucitol-3-13C** (
).[1]
- The "Slurry" Technique:
 - Add water equivalent to 70% of the final target volume to a glass vial.

- Place on a magnetic stirrer. High speed (create a vortex).
- Slowly tap the D-Glucitol powder into the vortex.
- Note: The solution will become cold (endothermic dissolution). This slows dissolution.[1]
- Thermal Assist:
 - Warm the vial to

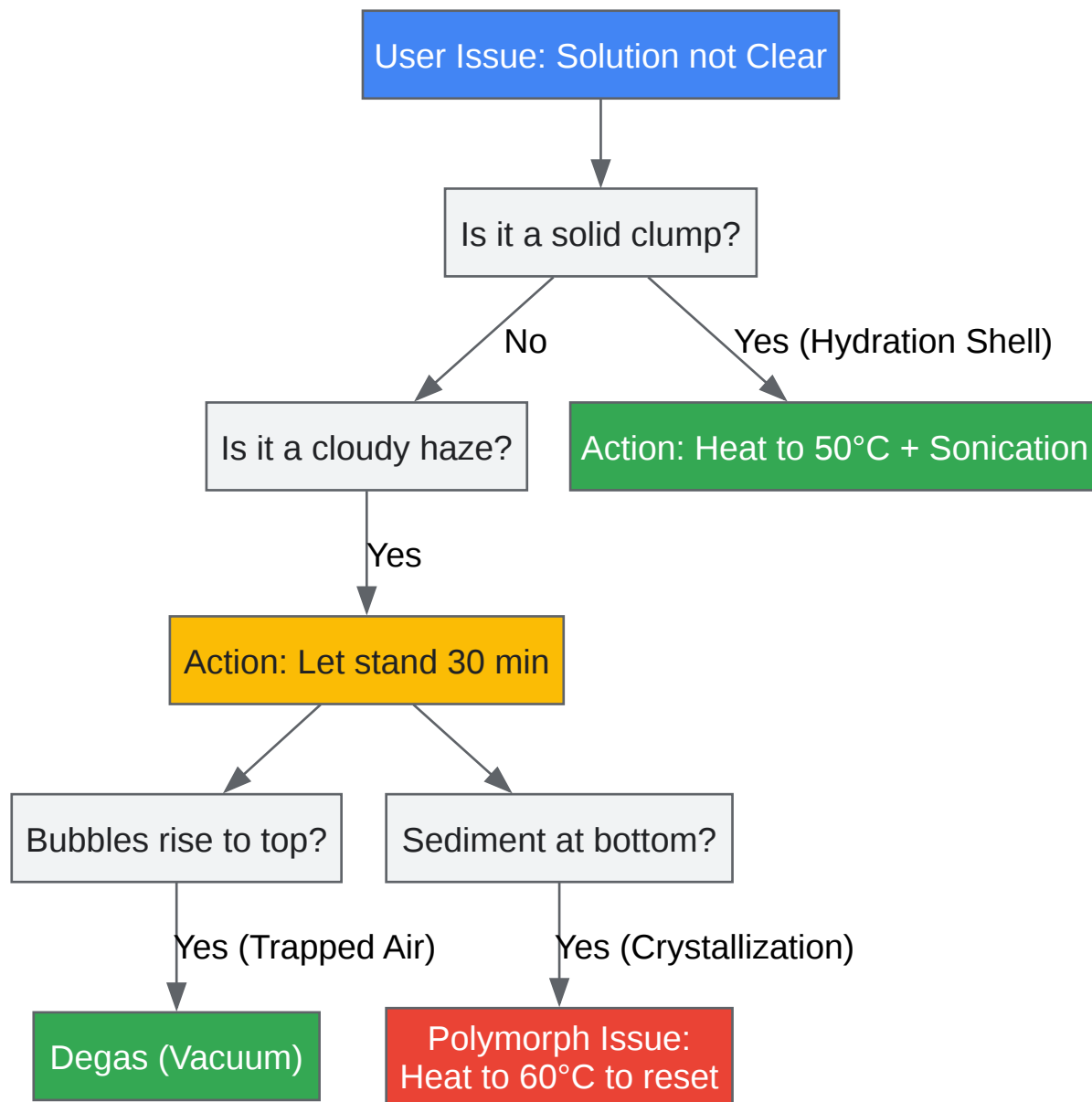
while stirring.
 - Stir until the solution is perfectly clear and no Schlieren lines (refractive index swirls) are visible.
- Final Adjustment:
 - Transfer to a volumetric device (or use mass-based dilution if density is known, for 1M).[1]
 - Add water to the final mark.[6]
- Sterilization:
 - Filter immediately while the solution is still warm (

).[1]
 - Aliquot into sterile cryovials.
- Storage:
 - Store at

.
 - Warning: Upon thawing, if a white precipitate is visible, it is likely a polymorphic crystallization.[1][5] Heat to

to redissolve before use. Do not use if precipitate remains.[1]

Diagram: Troubleshooting Decision Tree



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Caption: Figure 2: Decision matrix for diagnosing visual anomalies in **D-Glucitol-3-13C** solutions.

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